

9-Oxononanoic Acid: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Oxononanoic acid

Cat. No.: B1198783

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

9-Oxononanoic acid (9-ONA), a medium-chain oxo-fatty acid, is a significant product of lipid peroxidation, arising from the oxidation of unsaturated fatty acids like linoleic and oleic acid.[1][2][3] Its presence and biological activities have garnered increasing interest in the scientific community, particularly concerning its roles in cellular signaling, metabolic regulation, and as a potential biomarker for oxidative stress-related pathologies. This document provides an in-depth technical guide on **9-oxononanoic acid**, summarizing its chemical properties, synthesis methodologies, biological functions, and the experimental protocols utilized in its study.

Chemical and Physical Properties

9-Oxononanoic acid, also known as azelaaldehydic acid, is a nine-carbon dicarboxylic acid with an aldehyde group at the C9 position.[4][5] It is a relatively stable aldehyde that can accumulate in biological systems under conditions of oxidative stress.[6][7]

Property	Value	Source
CAS Number	2553-17-5	[1] [2] [4]
Molecular Formula	C9H16O3	[2] [4]
Molecular Weight	172.22 g/mol	[2] [4]
Melting Point	70 °C	[1]
Boiling Point	181-182 °C (at 15 Torr)	[1]
Form	Solid	[1] [2]
Solubility	Slightly soluble in chloroform and methanol. Practically insoluble in water.	[1] [2] [5]
pKa	4.77 ± 0.10 (Predicted)	[1]

Synthesis of 9-Oxononanoic Acid

The synthesis of **9-oxononanoic acid** can be achieved through both chemical and biotechnological routes.

Chemical Synthesis: Ozonolysis of Oleic Acid

A common laboratory-scale synthesis involves the ozonolysis of oleic acid.[\[3\]](#)[\[8\]](#) This method produces **9-oxononanoic acid** alongside other products like nonanoic acid, nonanal, and azelaic acid.[\[3\]](#)[\[8\]](#)

Experimental Protocol: Ozonolysis of Oleic Acid

This protocol is a generalized procedure based on established ozonolysis reactions.[\[3\]](#)[\[8\]](#)

- **Dissolution:** Dissolve oleic acid in a suitable solvent mixture (e.g., methanol or a mixture of dichloromethane and methanol).
- **Ozonolysis:** Cool the solution to a low temperature (typically -78°C) and bubble ozone gas through the solution until a blue color persists, indicating an excess of ozone.

- Quenching: Purge the solution with an inert gas (e.g., nitrogen or oxygen) to remove excess ozone.
- Reductive Work-up: Add a reducing agent, such as dimethyl sulfide or triphenylphosphine, to the solution and allow it to warm to room temperature. This step cleaves the ozonide to yield the desired aldehyde.
- Purification: The resulting mixture of products can be separated and purified using column chromatography. For instance, silica gel chromatography with a gradient of diethyl ether in hexane can be employed to isolate **9-oxononanoic acid**.^[6]

Biotechnological Synthesis: Enzymatic Cascade

A greener alternative to chemical synthesis is a two-step, one-pot enzymatic cascade using lipoxygenase and hydroperoxide lyase.^{[9][10]} This method converts linoleic acid into **9-oxononanoic acid** with high selectivity and yield.^{[9][10]}

Experimental Protocol: Two-Step Enzymatic Synthesis from Linoleic Acid

This protocol is based on the successive addition of enzymes to improve yield.^{[9][10][11]}

- Step 1: Lipoxygenase Reaction
 - Prepare a reaction mixture containing linoleic acid in a suitable buffer (e.g., borate buffer).
 - Add 9S-lipoxygenase (from *Solanum tuberosum*) to the mixture.
 - Incubate at an optimal temperature (e.g., 25°C) with constant stirring and aeration to ensure sufficient oxygen supply.^[11]
 - Monitor the formation of the intermediate, 9S-hydroperoxyoctadecadienoic acid (9S-HPODE), using HPLC.^[11]
- Step 2: Hydroperoxide Lyase Reaction
 - Once the lipoxygenase reaction is complete, adjust the pH of the reaction mixture to the optimum for hydroperoxide lyase (e.g., pH 6.5-7.0).^[11]

- Add 9/13-hydroperoxide lyase (from Cucumis melo).[11]
- The cleavage of 9S-HPODE to **9-oxononanoic acid** is a rapid reaction.[11]
- Extraction and Purification
 - Terminate the reaction and extract the product quickly to minimize degradation.[11]
 - Extract the product from the reaction mixture using an appropriate organic solvent.
 - Purify the **9-oxononanoic acid** using chromatographic techniques.[12]

Synthesis Method	Precursor	Key Reagents/Enzymes	Reported Yield	Source
Ozonolysis	Oleic Acid	Ozone, Reducing Agent (e.g., Dimethyl Sulfide)	14 ± 2% carbon yield	[8]
Enzymatic Cascade	Linoleic Acid	9S-lipoxygenase, 9/13-hydroperoxide lyase	73%	[9][10]

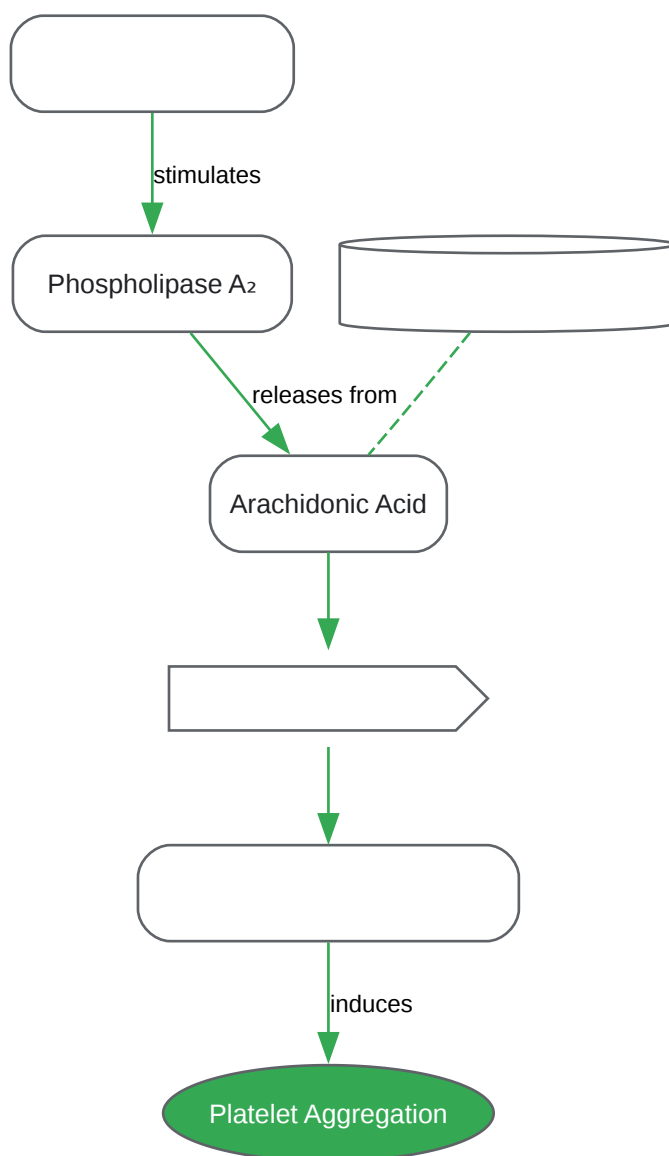
Biological Functions and Signaling Pathways

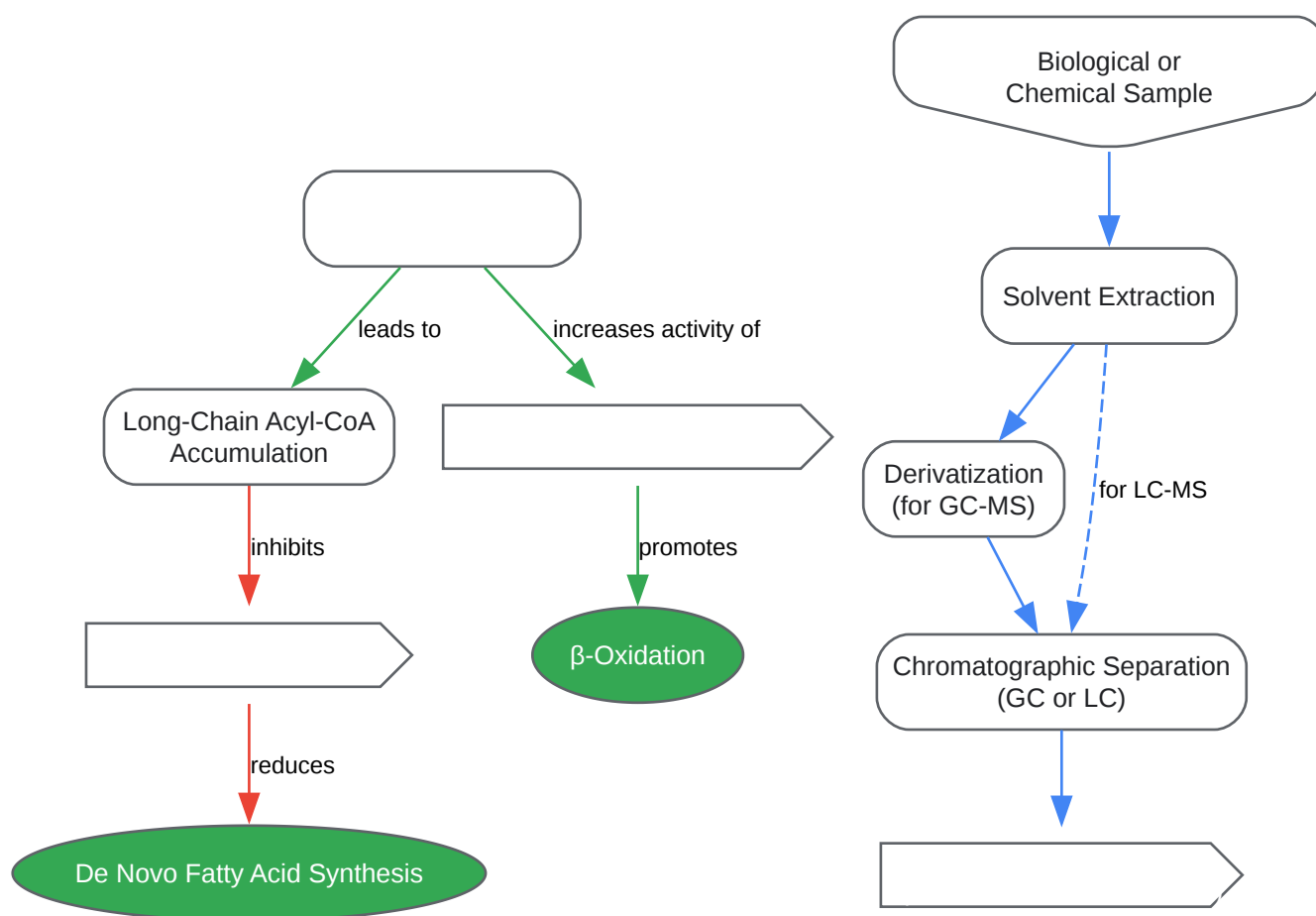
9-Oxononanoic acid exhibits significant biological activities, primarily related to lipid metabolism and cellular signaling cascades.

Induction of the Arachidonate Cascade and Platelet Aggregation

A key biological role of 9-ONA is its ability to induce the arachidonate cascade.[6][7] It stimulates the activity of phospholipase A₂ (PLA₂), the key enzyme that initiates this cascade by releasing arachidonic acid from membrane phospholipids.[6][7][13] This leads to the production of eicosanoids, including thromboxane A₂ (TxA₂), a potent agonist of platelet

aggregation.^{[6][7][13]} The stable metabolite of TxA₂, thromboxane B₂ (TxB₂), is often measured as an indicator of TxA₂ production.^{[6][7][13]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 9-oxononanoic acid | 2553-17-5 [chemicalbook.com]
- 2. caymanchem.com [caymanchem.com]
- 3. ACP - Ozonolysis of fatty acid monolayers at the air-water interface: organic films may persist at the surface of atmospheric aerosols [acp.copernicus.org]
- 4. 9-Oxononanoic acid | C₉H₁₆O₃ | CID 75704 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. NP-MRD: Showing NP-Card for 9-Oxononanoic acid (NP0044542) [np-mrd.org]
- 6. A lipid peroxidation product 9-oxononanoic acid induces phospholipase A2 activity and thromboxane A2 production in human blood - PMC [pmc.ncbi.nlm.nih.gov]
- 7. jstage.jst.go.jp [jstage.jst.go.jp]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Synthesis of 9-oxononanoic acid, a precursor for biopolymers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. benchchem.com [benchchem.com]
- 12. benchchem.com [benchchem.com]
- 13. A lipid peroxidation product 9-oxononanoic acid induces phospholipase A2 activity and thromboxane A2 production in human blood - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [9-Oxononanoic Acid: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198783#9-oxononanoic-acid-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com